Standard Operating Procedure: Disposal of 4-Amino-3-(hydroxymethyl)benzoic Acid

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Compound of Interest

Compound Name:	*4-Amino-3-(hydroxymethyl)benzoic acid*
CAS No.:	*1378955-81-7*
Cat. No.:	*B3034110*

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Executive Summary

Immediate Directive: **4-Amino-3-(hydroxymethyl)benzoic acid** (CAS: 17106-93-7 or 1378955-81-7, verify specific isomer) is a pharmaceutical intermediate containing both amine and carboxylic acid functionalities. While not classified as an EPA P-listed or U-listed acutely toxic substance, it must be managed as Hazardous Chemical Waste.

Primary Disposal Route: High-Temperature Incineration. Critical Prohibition: Do NOT dispose of down the drain or in general municipal trash. Do NOT mix with strong oxidizers or nitrosating agents (e.g., sodium nitrite) due to the risk of unstable diazonium salt formation.

Chemical Profile & Hazard Identification

Before handling waste, verify the chemical identity and associated hazards to select the correct Personal Protective Equipment (PPE).

Physicochemical Data

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Parameter	Description
Chemical Name	4-Amino-3-(hydroxymethyl)benzoic acid
CAS Number	17106-93-7 (Verify against container label)
Molecular Formula	$C_8H_9NO_3$
Physical State	Solid (Powder/Crystalline), typically off-white to tan
Solubility	Low in water; soluble in DMSO, Methanol, and dilute acids/bases
Reactivity	Amphoteric (reacts with both acids and bases). Susceptible to oxidation.

GHS Hazard Classification

Treat all waste as if it carries the following GHS designations:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]
- Signal Word:WARNING

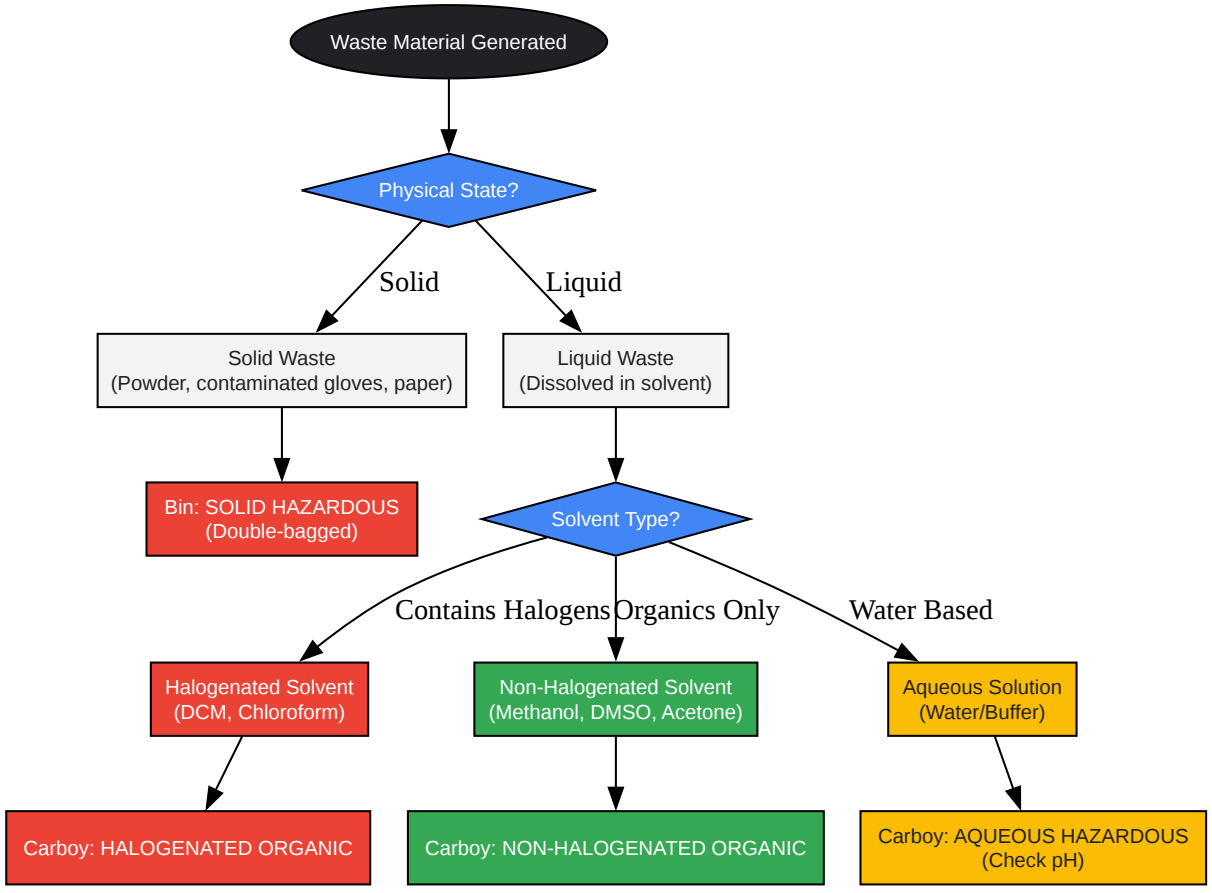
Waste Segregation & Decision Workflow

Proper segregation is the primary defense against unexpected exothermic reactions in waste containers.

Disposal Decision Tree

The following logic gate determines the correct waste stream for your material.

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Figure 1: Decision matrix for segregating **4-Amino-3-(hydroxymethyl)benzoic acid** waste streams.

Detailed Disposal Protocol

Phase 1: Preparation & PPE

Scientific Rationale: The amine group allows for potential skin absorption, while the fine powder form presents an inhalation risk.

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- Respiratory: N95 mask (minimum) or P100 respirator if handling open powder outside a fume hood.
- Dermal: Nitrile gloves (minimum thickness 0.11 mm). Double-gloving recommended.
- Eye: Chemical splash goggles (ANSI Z87.1).

Phase 2: Packaging & Labeling

Scenario A: Solid Waste (Pure Compound or Contaminated Debris)

- Containment: Place the substance in a screw-top jar or double-bag it using heavy-duty polyethylene bags (minimum 2 mil thickness).
- Secondary Containment: Place the sealed bag/jar into the laboratory's designated "Solid Hazardous Waste" drum.
- Labeling:
  - Chemical Name: Write "**4-Amino-3-(hydroxymethyl)benzoic acid**" fully. Do not use abbreviations or chemical formulas.
  - Hazard Checkbox: Mark "Toxic" and "Irritant."
  - Composition: If mixed with silica gel or filter paper, estimate the % weight (e.g., "5% Chemical, 95% Silica Gel").

Scenario B: Liquid Waste (Mother Liquors/Washings)

- Solvent Compatibility:
  - If dissolved in DCM/Chloroform: Pour into Halogenated Waste.
  - If dissolved in Methanol/Acetone/DMSO: Pour into Non-Halogenated Waste.
- pH Check: If the waste is aqueous (e.g., basic extraction layer), check pH. If pH < 2 or > 12.5, it may need neutralization before pickup, depending on your facility's specific rules, though most incinerators accept wide pH ranges.

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- Headspace: Leave at least 10% headspace in the carboy to allow for vapor expansion.

Phase 3: Final Disposal (Incineration)

- Logistics: Contact your Environmental Health & Safety (EHS) department for pickup.[3][4]
- Ultimate Fate: The waste will be routed to a RCRA-permitted TSDF (Treatment, Storage, and Disposal Facility) for incineration.
- Why Incineration? High temperatures (approx. 1000°C) are required to mineralize the aromatic ring and oxidize the nitrogen content to

  or

  (scrubbed), preventing environmental persistence.

Emergency Spill Response

In the event of a spill, immediate containment prevents facility contamination.



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Figure 2: Emergency response workflow for solid or liquid spills.

Spill Cleanup Steps:

- Isolate: Evacuate the immediate area if dust is airborne.
- Dampen: If the spill is solid powder, cover with a paper towel dampened with water or methanol to prevent dust generation before sweeping.
- Decontaminate: Wipe the surface with a mild detergent followed by water.
- Verify: Use UV light (if applicable, as many aromatic amines fluoresce) to check for residue.

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Regulatory Framework & Compliance

US EPA (RCRA) Status

- Classification: **4-Amino-3-(hydroxymethyl)benzoic acid** is not explicitly listed on the P-List (Acutely Hazardous) or U-List (Toxic Waste) under 40 CFR 261.33 [1].
- Generator Responsibility: However, under the "Cradle-to-Grave" principle, the generator must determine if the waste exhibits hazardous characteristics. Due to its potential toxicity and irritant properties, it must be managed as Non-Regulated Chemical Waste (at minimum) or Hazardous Waste depending on state-specific regulations (e.g., California Title 22 is stricter).
- Best Practice: Always default to classifying this as Hazardous Waste to ensure incineration.

Incompatibility Alerts

- Nitrites/Nitrates: Do not mix this amine-containing waste with solutions containing sodium nitrite. This can form diazonium salts, which are potentially explosive when dry [2].
- Acyl Chlorides: Mixing with acid chlorides (e.g., thionyl chloride waste) will result in a rapid, exothermic polymerization or amide formation.

References

- United States Environmental Protection Agency (EPA). "Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes." EPA.gov. [Link]
- National Center for Biotechnology Information (NCBI). "PubChem Compound Summary for CID 23434934, **4-Amino-3-(hydroxymethyl)benzoic acid**." PubChem. [Link]]
- Occupational Safety and Health Administration (OSHA). "Hazard Communication Standard: Safety Data Sheets." OSHA.gov. [Link]

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Sources

- 1. geneseo.edu [geneseo.edu]
- 2. echemi.com [echemi.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]

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